

Proper Disposal and Handling of Prepro VIP (111-122), Human

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Compound of Interest

Compound Name: Prepro VIP (111-122), human

Cat. No.: B549695

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals regarding the human peptide fragment Prepro VIP (111-122). The focus is on proper disposal procedures, immediate safety protocols, and a summary of its biological context.

Physicochemical Properties

The following table summarizes the key quantitative data for Prepro VIP (111-122).

| Property | Value | Reference |
|---|---|-----------|
| Amino Acid Sequence | Val-Ser-Ser-Asn-Ile-Ser-Glu-Asp-Pro-Val-Pro-Val | [1] |
| Molecular Formula | C ₅₃ H ₈₇ N ₁₃ O ₂₁ | [1] |
| Molecular Weight | 1242.35 g/mol (net) | [1] |
| Peptide Purity (HPLC) | >97% | [1] |
| Theoretical pI | 3.01 | [1] |
| GRAVY (Grand Average of Hydropathicity) | 0.08 | [1] |

Immediate Safety and Handling Precautions

Due to the limited specific toxicity data for many synthetic peptides, it is crucial to treat Prepro VIP (111-122) as a potentially hazardous material. Adherence to standard laboratory safety protocols is mandatory.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile) at all times.
- **Eye Protection:** Use safety glasses or goggles to protect against splashes.
- **Lab Coat:** A lab coat or other protective gown is required to prevent skin contact.

Handling Lyophilized Powder:

- **Work in a well-ventilated area,** preferably within a chemical fume hood, to prevent inhalation of the fine powder.
- **Before opening the vial,** allow it to equilibrate to room temperature to avoid moisture condensation.

Emergency Procedures:

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.
- **Eye Contact:** Flush eyes with water for at least 15 minutes and seek medical attention.
- **Inhalation:** Move to an area with fresh air and seek medical attention.
- **Spills:** For liquid spills, absorb with sand or vermiculite. For powder spills, gently cover with absorbent paper to avoid raising dust, then wet the paper before cleaning. Place all cleanup materials in a sealed container for disposal.

Proper Disposal Procedures

All waste contaminated with Prepro VIP (111-122) must be segregated and disposed of as hazardous chemical waste. Never dispose of this material in the regular trash or down the drain.

Step-by-Step Disposal Protocol:

- **Waste Segregation:** At the point of generation, separate waste into three dedicated and clearly labeled streams:
 - **Solid Waste:** Includes contaminated consumables such as pipette tips, tubes, gloves, and absorbent paper.
 - **Liquid Waste:** Consists of unused or expired Prepro VIP (111-122) solutions and contaminated buffers.
 - **Sharps Waste:** Needles, syringes, and any other contaminated items that can puncture the skin.
- **Containerization:**
 - **Solid Waste:** Collect in a dedicated, leak-proof container (e.g., high-density polyethylene) that is kept closed when not in use.
 - **Liquid Waste:** Collect in a dedicated, leak-proof, and chemically resistant container. Ensure compatibility with any solvents used.
 - **Sharps Waste:** Dispose of immediately in a designated, puncture-resistant, and leak-proof sharps container.
- **Chemical Inactivation (Recommended for Liquid Waste):**
 - For an added layer of safety, liquid peptide waste can be chemically inactivated.
 - **Inactivation Reagents:** Common options include a 10% bleach solution, 1 M sodium hydroxide (NaOH), or 1 M hydrochloric acid (HCl).
 - **Procedure:** In a chemical fume hood, carefully add the liquid peptide waste to the inactivation solution (a common ratio is 1 part waste to 10 parts inactivation solution). Allow the mixture to stand for a recommended period (e.g., 24 hours) to ensure complete degradation.
- **Institutional Protocols:**

- Follow your institution's specific guidelines for hazardous waste disposal.
- Contact your Environmental Health and Safety (EHS) department to schedule a pickup for the properly segregated and labeled waste containers.

Experimental Protocols

As Prepro VIP (111-122) is a spacer peptide with no known significant biological function, specific experimental protocols are not widely available.^[2] The following is a general protocol for the reconstitution and handling of lyophilized peptides.

Protocol: Reconstitution of Lyophilized Prepro VIP (111-122)

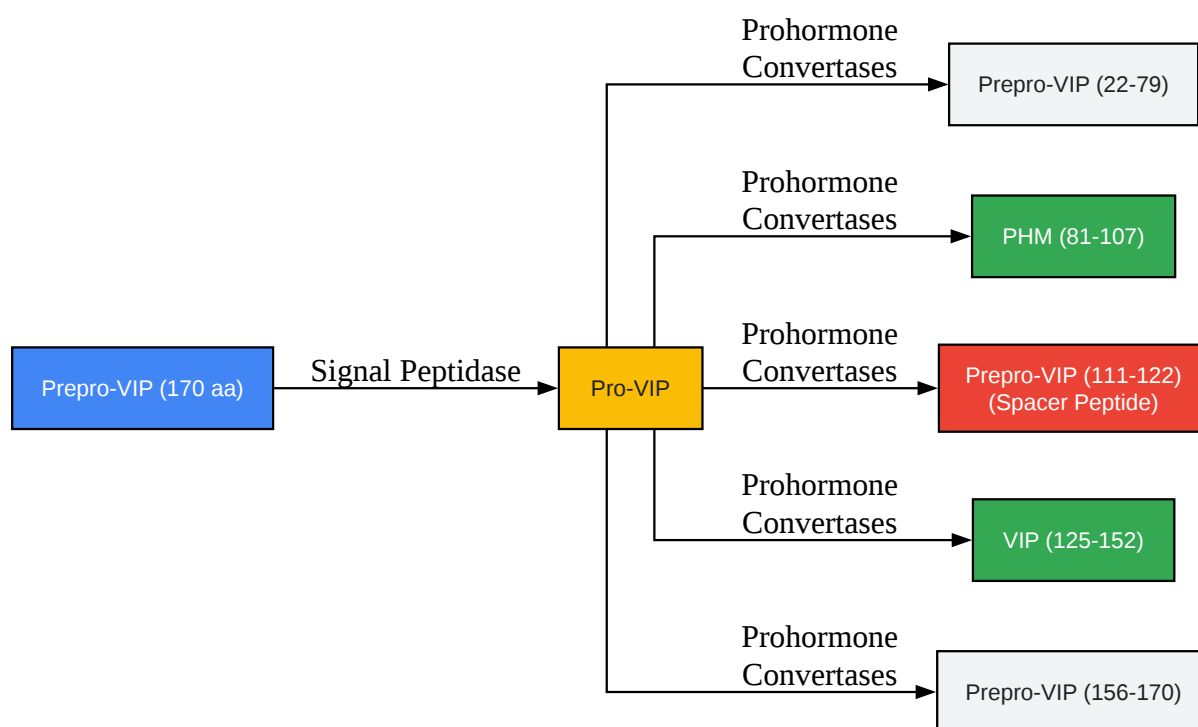
- Preparation: Don the appropriate PPE (lab coat, safety goggles, and chemical-resistant gloves) and perform all work in a chemical fume hood or a well-ventilated area.
- Equilibration: Allow the vial of lyophilized Prepro VIP (111-122) to reach room temperature before opening to prevent condensation.
- Reconstitution:
 - Carefully open the vial.
 - Add the appropriate solvent. For many peptides, sterile, distilled water or a specific buffer is suitable. The choice of solvent should be based on the peptide's properties and the experimental requirements.
 - Gently swirl or vortex the vial to ensure the peptide dissolves completely. Avoid vigorous shaking, which can lead to peptide aggregation.
- Storage of Reconstituted Peptide:
 - For long-term storage, it is recommended to store the peptide in lyophilized form at -20°C or -80°C.
 - Once reconstituted, store the solution as recommended by the manufacturer, typically at -20°C or -80°C, to maintain stability. Avoid repeated freeze-thaw cycles by aliquoting the solution.

Biological Context and Signaling Pathways

Prepro VIP (111-122) is a peptide fragment derived from the precursor protein, prepro-vasoactive intestinal peptide (prepro-VIP).[3] This precursor is proteolytically cleaved to produce several bioactive peptides, most notably Vasoactive Intestinal Peptide (VIP) and Peptide Histidine Methionine (PHM).[3][4]

Prepro VIP (111-122) itself is considered a "spacer peptide" that is situated between the PHM and VIP sequences within the precursor.[2] Studies have indicated that, unlike VIP, Prepro VIP (111-122) does not have a significant biological effect, such as the inhibition of smooth muscle activity.[5] As it has no known functional significance, there is no established signaling pathway directly associated with Prepro VIP (111-122).

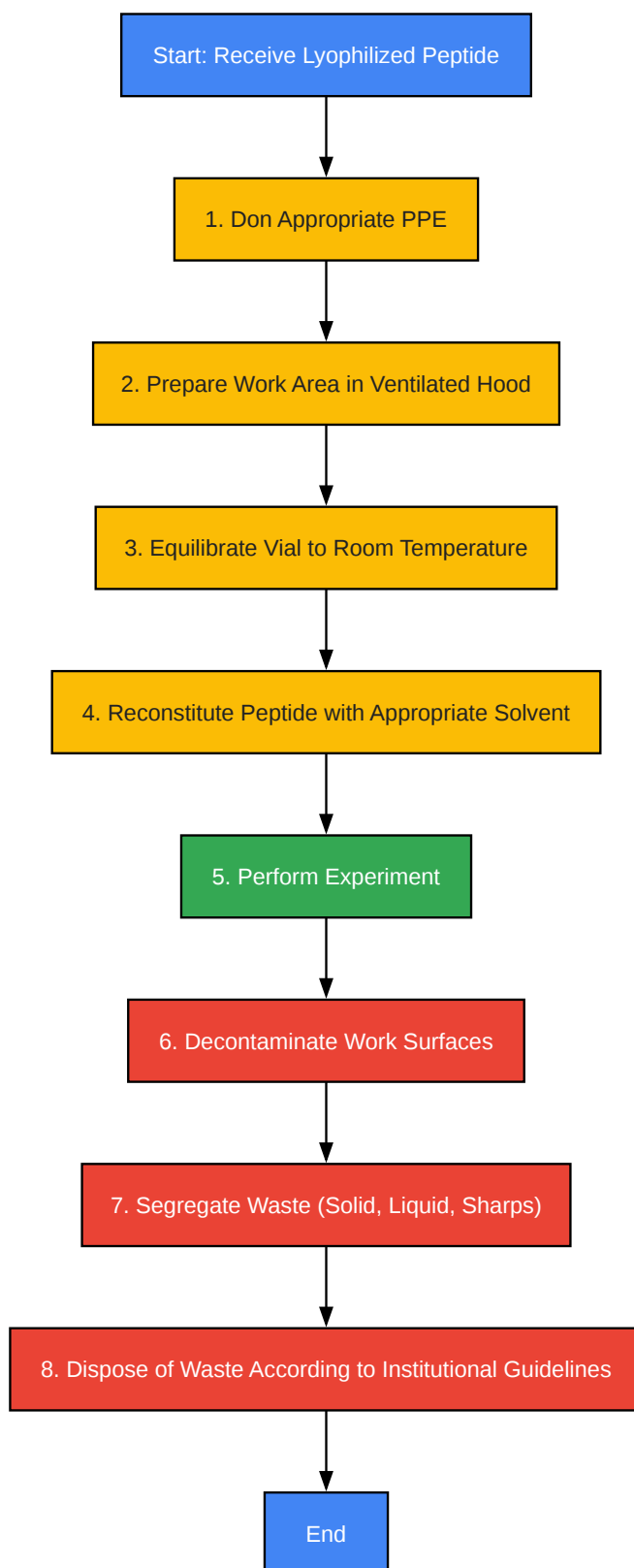
The diagram below illustrates the processing of the Prepro VIP precursor into its various peptide fragments.



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Processing of the Prepro-VIP precursor protein.

The following diagram illustrates the general experimental workflow for handling a lyophilized peptide like Prepro VIP (111-122).



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General workflow for handling lyophilized peptides.

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